

# Application of Divinyl Sulfide in Copolymer Synthesis: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *Divinyl sulfide*

Cat. No.: *B1213866*

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## Introduction

**Divinyl sulfide** (DVS), an organosulfur compound with the formula  $S(CH=CH_2)_2$ , is a versatile monomer and cross-linking agent in polymer synthesis. Its two vinyl groups readily participate in polymerization reactions, allowing for the creation of linear, branched, or cross-linked copolymers with unique properties conferred by the sulfide linkage. These properties include high refractive index, good thermal stability, and the ability to coordinate with metal ions. This document provides detailed application notes and experimental protocols for the synthesis of copolymers using **divinyl sulfide**, with a focus on its application in functional materials.

## Applications in Copolymer Synthesis

**Divinyl sulfide** is primarily utilized in two main capacities in copolymer synthesis:

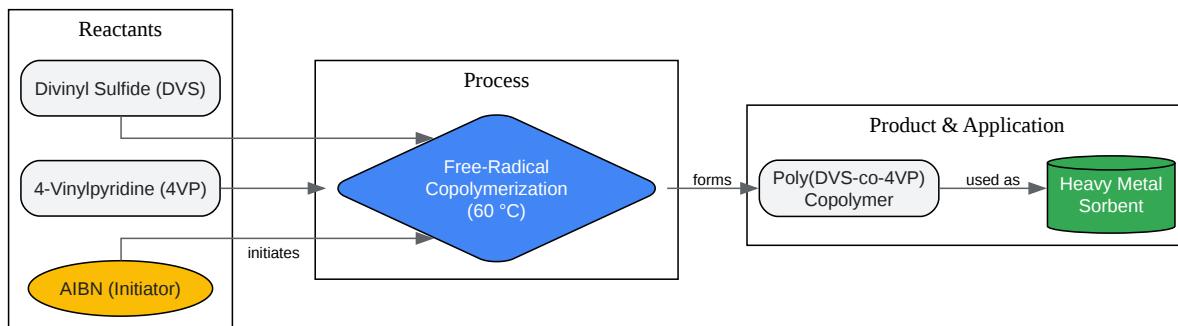
- As a Comonomer: DVS can be copolymerized with various vinyl monomers to introduce sulfide functionalities into the polymer backbone. This approach is used to create linear or lightly branched copolymers with tailored properties. A notable application is in the synthesis of copolymers for heavy metal ion sorption.
- As a Cross-linking Agent: The bifunctionality of DVS allows it to act as a cross-linker to form three-dimensional polymer networks. This is particularly useful in the preparation of

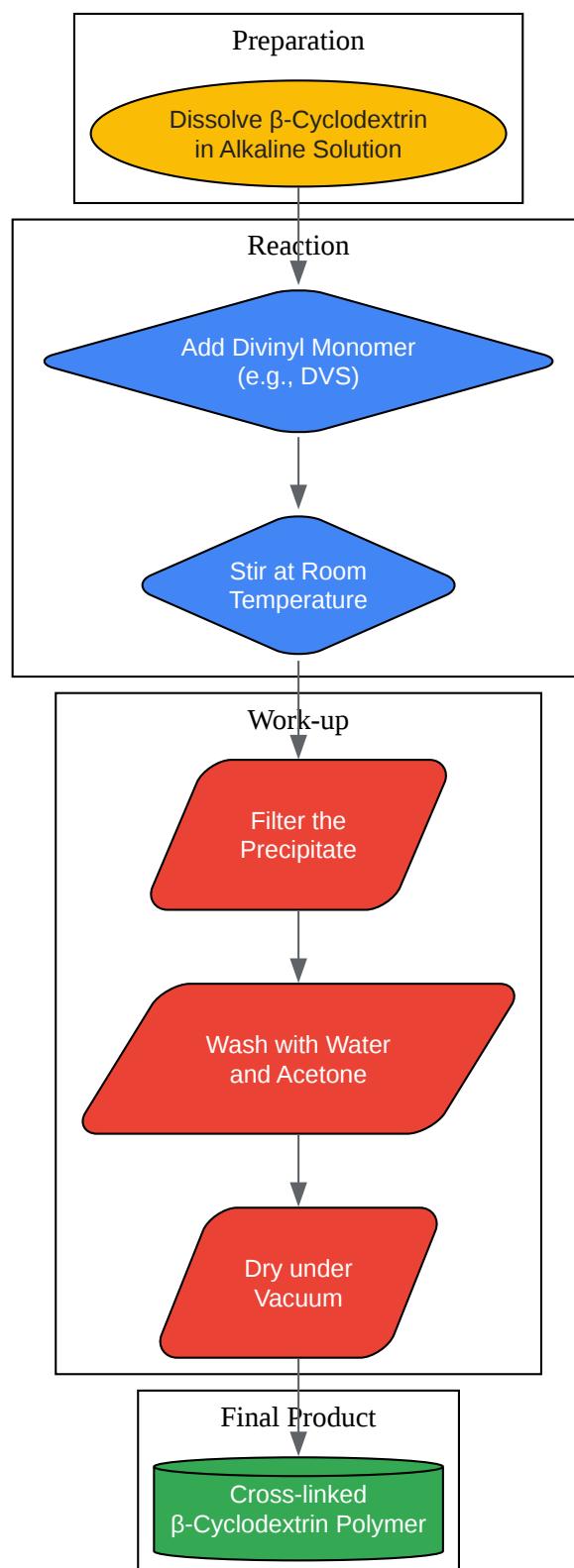
hydrogels and other cross-linked materials for applications in drug delivery and as sorbents. While the closely related divinyl sulfone is more commonly cited for this purpose, the principle of using a divinyl monomer for cross-linking is demonstrated.

## I. Free-Radical Copolymerization of Divinyl Sulfide with 4-Vinylpyridine

This section details the synthesis of a copolymer of **divinyl sulfide** and 4-vinylpyridine (4VP). The resulting poly(**divinyl sulfide**-co-4-vinylpyridine) is a three-dimensional network polymer with applications as a highly effective sorbent for noble and heavy metal ions.[\[1\]](#)

### Signaling Pathway and Logic Diagram





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## References

- 1. researchgate.net [researchgate.net]
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